Spectroscopic Characterization of (R)-1-Cyclopropylethanamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	*(R)-1-Cyclopropylethanamine hydrochloride*
CAS No.:	*195252-68-7*
Cat. No.:	*B1526947*

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Introduction

(R)-1-Cyclopropylethanamine hydrochloride is a chiral primary amine of significant interest in medicinal chemistry and drug development due to the presence of the unique cyclopropyl moiety. This functional group often imparts favorable metabolic stability and conformational rigidity to parent molecules. As with any chiral building block destined for pharmaceutical applications, unambiguous structural confirmation and purity assessment are paramount. This technical guide provides an in-depth analysis of the expected spectroscopic data for **(R)-1-Cyclopropylethanamine hydrochloride**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document is intended for researchers, scientists, and drug development professionals, offering not just data, but the underlying scientific rationale for the interpretation and acquisition of these critical analytical results.

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The molecular structure, presented below, consists of a chiral center, an ethylamine backbone, and a cyclopropyl ring, all of which present distinct and predictable spectroscopic signatures. The hydrochloride salt form significantly influences the spectral features of the amine group, a key aspect that will be explored in detail.

Molecular Structure:

- Name: **(R)-1-Cyclopropylethanamine hydrochloride**
- Molecular Formula: $C_5H_{12}ClN$[1]
- Molecular Weight: 121.61 g/mol [1]
- CAS Number: 195252-68-7[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **(R)-1-Cyclopropylethanamine hydrochloride**, both ^1H and ^{13}C NMR will provide definitive information on the connectivity and chemical environment of each atom.

^1H NMR Spectroscopy: Probing the Proton Environment

Causality of Expected Chemical Shifts: The protonation of the primary amine to an ammonium salt ($-NH_3^+$) is a critical determinant of the ^1H NMR spectrum. The positively charged nitrogen atom exerts a strong electron-withdrawing inductive effect, causing adjacent protons (on C1 and the amine itself) to be significantly deshielded and thus appear at a higher chemical shift (downfield). The cyclopropyl protons are famously shielded due to the ring's unique electronic structure, appearing in the upfield region, often below 1 ppm.

Predicted ^1H NMR Data (500 MHz, DMSO-d_6):

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Proton Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Rationale
H-1	~ 3.0 - 3.4	Multiplet (dq)	1H	J_H1-H2_ ≈ 7.0 Hz, J_H1-H5_ ≈ 8.0 Hz	Deshielded by the adjacent -NH_3^+ group. Coupled to the methyl protons (H-2) and the cyclopropyl methine (H-5).
H-2	~ 1.2 - 1.4	Doublet	3H	J_H2-H1_ ≈ 7.0 Hz	Standard aliphatic methyl group, coupled to the methine proton (H-1).
H-3, H-4	~ 0.3 - 0.8	Multiplets	4H	Complex	Highly shielded protons of the cyclopropyl methylene groups. Diastereotopic nature leads to complex splitting.
H-5	~ 0.9 - 1.2	Multiplet	1H	Complex	Cyclopropyl methine proton,

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					coupled to H-1 and the cyclopropyl methylene protons (H-3, H-4).
$-NH_3^+$	~ 8.0 - 8.5	Broad Singlet	3H	-	Protons on nitrogen are exchangeable and often appear as a broad signal. Shift is concentration and solvent dependent.

Experimental Protocol: Acquiring a High-Resolution ^1H NMR Spectrum

- Sample Preparation: Accurately weigh approximately 5-10 mg of **(R)-1-Cyclopropylethanamine hydrochloride** and dissolve it in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, D_2O, or CD_3OD) in a standard 5 mm NMR tube. DMSO-d_6 is often preferred for amine salts as it can slow the exchange of the N-H protons, allowing for their observation.
- Instrument Setup:
  - Use a high-field NMR spectrometer (≥400 MHz) for optimal signal dispersion.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve high homogeneity, ensuring sharp peaks and minimal distortion. A half-height linewidth of <0.5 Hz for the solvent residual peak is a good target.
- Acquisition Parameters:
  - Pulse Sequence: A standard single-pulse experiment (e.g., 'zg30') is typically sufficient.

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- Acquisition Time (AQ): 2-4 seconds to ensure good resolution.
- Relaxation Delay (D1): 1-5 seconds to allow for full relaxation of protons, ensuring accurate integration.
- Number of Scans (NS): 8-16 scans are usually adequate for a sample of this concentration.
- Spectral Width (SW): Set a spectral width of approximately 12-16 ppm, centered around 6-8 ppm.

- Data Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase the spectrum to ensure all peaks are in positive absorptive mode.
  - Calibrate the chemical shift scale by setting the solvent residual peak to its known value (e.g., DMSO at δ 2.50 ppm).
  - Integrate the peaks to determine the relative ratio of protons.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Causality of Expected Chemical Shifts: Similar to ^{1}H NMR, the electron-withdrawing effect of the -NH_3^+ group deshields the adjacent carbon (C1). The carbons of the cyclopropyl ring will appear at characteristically upfield chemical shifts.

Predicted ^{13}C NMR Data (125 MHz, DMSO-d_6):

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Carbon Label	Predicted Chemical Shift (δ, ppm)	Rationale
C1	~ 50 - 55	Deshielded by the adjacent -NH_3^+ group.
C2	~ 15 - 20	Typical aliphatic methyl carbon.
C3, C4	~ 2 - 8	Highly shielded cyclopropyl methylene carbons.[3]
C5	~ 10 - 15	Shielded cyclopropyl methine carbon.

Experimental Protocol: Acquiring a ^{13}C NMR Spectrum

- Sample Preparation: Use the same sample prepared for ^{1}H NMR analysis. ^{13}C NMR is inherently less sensitive, so a slightly higher concentration (15-25 mg) may be beneficial if signal-to-noise is a concern.
- Instrument Setup: Lock and shim the spectrometer as described for the ^{1}H experiment.
- Acquisition Parameters:
  - Pulse Sequence: A standard proton-decoupled single-pulse experiment (e.g., 'zgpg30') is used to provide a spectrum with single lines for each unique carbon.
  - Acquisition Time (AQ): 1-2 seconds.
  - Relaxation Delay (D1): 2 seconds is a standard value.
  - Number of Scans (NS): Due to the low natural abundance of ^{13}C, a larger number of scans is required (e.g., 256 to 1024 scans), depending on the sample concentration.
  - Spectral Width (SW): A spectral width of ~200-220 ppm is standard for most organic molecules.
- Data Processing:

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- Apply a Fourier transform with an exponential line broadening of ~1 Hz to improve the signal-to-noise ratio.
- Phase the spectrum.
- Calibrate the chemical shift scale using the solvent peak (e.g., DMSO-d_6 at δ 39.52 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.

Causality of Expected Absorptions: The key feature in the IR spectrum of a primary amine hydrochloride is the presence of the ammonium group (-NH_3^+). This group gives rise to a very broad and strong absorption band in the 3200-2800 cm^{-1} region, which corresponds to the N-H stretching vibrations.[4] This broadness is due to extensive hydrogen bonding in the solid state. This feature often obscures the C-H stretching vibrations from the alkyl and cyclopropyl groups which also appear in this region. Other characteristic vibrations include the N-H bending (asymmetric and symmetric) modes.

Predicted IR Absorption Bands (KBr Pellet):

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Rationale
~ 3200 - 2800	Strong, Very Broad	N-H Stretch ($-NH_3^+$)	Characteristic of a primary ammonium salt, broadened by hydrogen bonding.[4]
~ 2960 - 2850	Medium (often obscured)	C-H Stretch (Alkyl)	Aliphatic C-H stretches from the methyl and methine groups.
~ 3100 - 3000	Medium (often obscured)	C-H Stretch (Cyclopropyl)	C-H stretches of the cyclopropane ring typically appear at slightly higher frequencies than normal alkanes.
~ 1600 - 1575	Medium	Asymmetric N-H Bend ($-NH_3^+$)	A key diagnostic peak for the ammonium group.
~ 1500	Medium	Symmetric N-H Bend ($-NH_3^+$)	The "umbrella" mode of the $-NH_3^+$ group.
~ 1465	Medium	C-H Bend (CH_3, CH_2)	Scissoring and bending vibrations of the alkyl portions.

Experimental Protocol: Acquiring an FT-IR Spectrum

- Sample Preparation (KBr Pellet Method):
  - Thoroughly grind a small amount (~1-2 mg) of the solid **(R)-1-Cyclopropylethanamine hydrochloride** with ~100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle.

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- Transfer the fine powder to a pellet press.
- Apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.

- Background Spectrum: Place the empty sample holder in the FT-IR spectrometer and acquire a background spectrum. This accounts for absorptions from atmospheric CO_2 and water vapor.
- Sample Spectrum: Place the KBr pellet in the sample holder and acquire the sample spectrum.
- Acquisition Parameters:
  - Spectral Range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1} is standard for routine analysis.
  - Number of Scans: Co-add 16-32 scans to achieve a good signal-to-noise ratio.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For the hydrochloride salt, a soft ionization technique like Electrospray Ionization (ESI) is ideal.

Causality of Expected Ions and Fragmentation: In ESI-MS, the molecule will be detected as the protonated free amine, $[C_5H_{11}N + H]^+$, which will have a mass-to-charge ratio (m/z) corresponding to the free base's molecular weight plus the mass of a proton. The molecular weight of the free base, (R)-1-Cyclopropylethanamine, is 85.15 g/mol .[5] Therefore, the molecular ion should appear at an m/z of approximately 86.16.

The primary fragmentation pathway for amines is alpha-cleavage, which involves the cleavage of a bond adjacent to the C-N bond. This results in the formation of a stable, resonance-

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stabilized iminium cation.

- Alpha-Cleavage (Loss of Methyl): Cleavage of the C1-C2 bond would result in the loss of a methyl radical (•CH_3, mass 15) and the formation of an ion at m/z 71.
- Alpha-Cleavage (Loss of Cyclopropyl): Cleavage of the C1-C5 bond would result in the loss of a cyclopropyl radical (•C_3H_5, mass 41) and the formation of a prominent ion at m/z 45. This is often a very favorable fragmentation pathway.

Predicted ESI-MS Data:

m/z (amu)	Predicted Relative Abundance	Ion Identity	Rationale
86.16	High	$[M+H]^+$	Molecular ion (protonated free amine, $C_5H_{12}N^+$).
71.12	Moderate	$[M+H - CH_3]^+$	Result of alpha-cleavage with loss of a methyl radical.
45.06	High	$[M+H - C_3H_5]^+$	Result of alpha-cleavage with loss of a cyclopropyl radical.

Experimental Protocol: Acquiring an ESI-MS Spectrum

- Sample Preparation: Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile/water.
- Infusion: Introduce the sample solution directly into the ESI source via a syringe pump at a low flow rate (e.g., 5-10 µL/min).
- Instrument Parameters (Positive Ion Mode):
  - Ionization Mode: Electrospray Ionization (ESI), Positive.

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- Capillary Voltage: Typically 3-5 kV.
- Drying Gas (N_2): Set to an appropriate temperature (e.g., 300-350 °C) and flow rate to desolvate the ions.
- Mass Range: Scan a range that includes the expected molecular ion, for example, m/z 40-200.

- Data Acquisition: Acquire data for 1-2 minutes to obtain a stable and averaged mass spectrum.
- Tandem MS (MS/MS) for Fragmentation: To confirm fragmentation patterns, perform a product ion scan by selecting the molecular ion (m/z 86.16) in the first mass analyzer and scanning for its fragments in the second mass analyzer after collision-induced dissociation (CID) with an inert gas (e.g., argon).

Visualization of Spectroscopic Workflow

The following diagrams illustrate the logical flow of spectroscopic analysis and the relationship between the data and the molecular structure.

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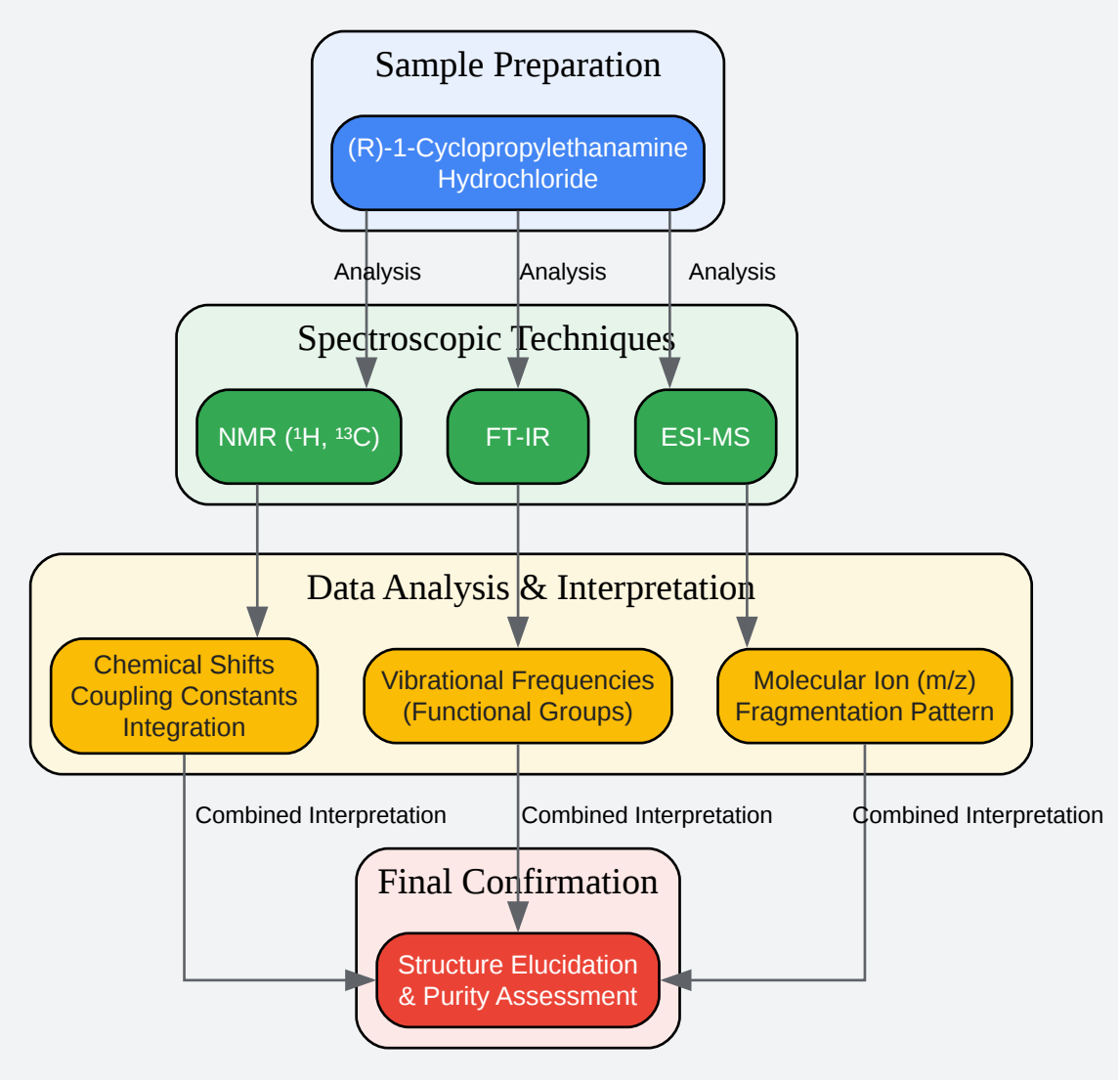

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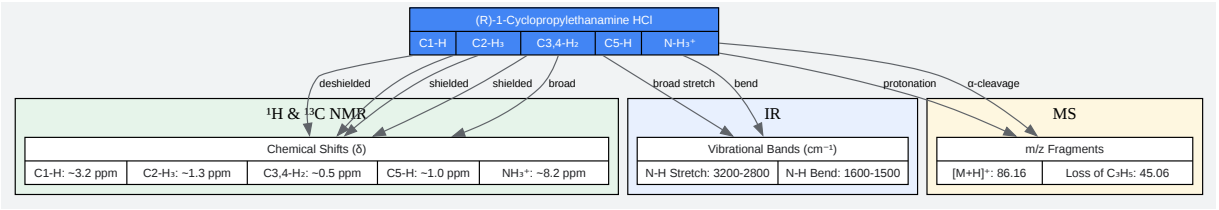
Caption: General workflow for spectroscopic analysis.



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Caption: Correlation of molecular structure to spectral data.

References

- PubChem. 1-Cyclopropylethylamine hydrochloride. National Center for Biotechnology Information. [Link]
- PubChem. (R)-1-Cyclopropylethylamine. National Center for Biotechnology Information. [Link]
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. 8th Edition. John Wiley & Sons.
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. 5th Edition. Cengage Learning.
- Spectroscopy Online. Organic Nitrogen Compounds V: Amine Salts. [Link]
- Chemistry LibreTexts. Spectroscopy of Amines. [Link]
- Doc Brown's Chemistry. 13C nmr spectrum of cyclopropane. [Link]

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Sources

- 1. 1-Cyclopropylethylamine hydrochloride | C5H12ClN | CID 16247869 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 195252-68-7|(R)-1-Cyclopropylethan-1-amine hydrochloride|BLD Pharm [bldpharm.com]
- 3. 13C nmr spectrum of cyclopropane C3H6 analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of cyclopropane C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 4. chem.libretexts.org [chem.libretexts.org]

- 5. (R)-1-Cyclopropylethylamine | C5H11N | CID 7016286 - PubChem [pubchem.ncbi.nlm.nih.gov]
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